

PSI-697 optimal storage conditions stability

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Compound Focus: Psi-697

CAS No.: 851546-61-7

Cat. No.: S540547

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PSI-697 Properties, Storage & Solubility

The table below summarizes the key physicochemical properties and handling information for **PSI-697**.

Property	Specification
CAS Number	851546-61-7 [1] [2]
Molecular Formula	C ₂₁ H ₁₈ ClNO ₃ [1] [2]
Molecular Weight	367.83 g/mol [1] [2]
Purity	≥ 98% [2]
Physical Form	Light yellow to yellow solid powder [1] [2]

| **Recommended Storage** | **Powder:** -20°C (3 years) or 4°C (2 years) [1] [2] **Solution:** -80°C (6 months) or -20°C (1 month) [1] [2] | | **Solubility in DMSO** | ≥ 45.8 mg/mL (~124.51 mM) [1] [2] |

In Vivo Experimental Protocols

Here are detailed methodologies for using **PSI-697** in animal models, as cited in the literature.

Protocol 1: Rat Model of Venous Thrombosis (Vein Wall Injury)

This protocol is used to study the protective effects of **PSI-697** on the vein wall following a thrombosis [3].

- **Animal Model:** Male rats with induced inferior vena cava (IVC) stenosis [3].
- **Dosage:** 30 mg/kg [3].
- **Route of Administration:** Oral gavage (by mouth) [3].
- **Dosing Schedule:** Treatment starts 2 days after thrombosis induction and continues daily until sacrifice 7 days later [3].
- **Key Outcome Measures:** Thrombus mass, vein wall stiffness (tensiometry), intimal thickness (microscopy), and levels of inflammatory cytokines (ELISA) [3].

Protocol 2: Acute Pancreatitis (AP) Mouse Model

This protocol investigates the effect of **PSI-697** on neutrophil extracellular traps (NETs) formation and pancreatitis severity [4].

- **Animal Model:** Mouse model of AP established by caerulein injections [4].
- **Treatment:** Inhibition of P-selectin by **PSI-697** [4].
- **Key Findings:** **PSI-697** blunted NETs formation and PAD4 expression in pancreatic tissue and reduced the severity of AP in mice [4].

Protocol 3: Pharmacokinetic & Anti-thrombotic Effect in Rats

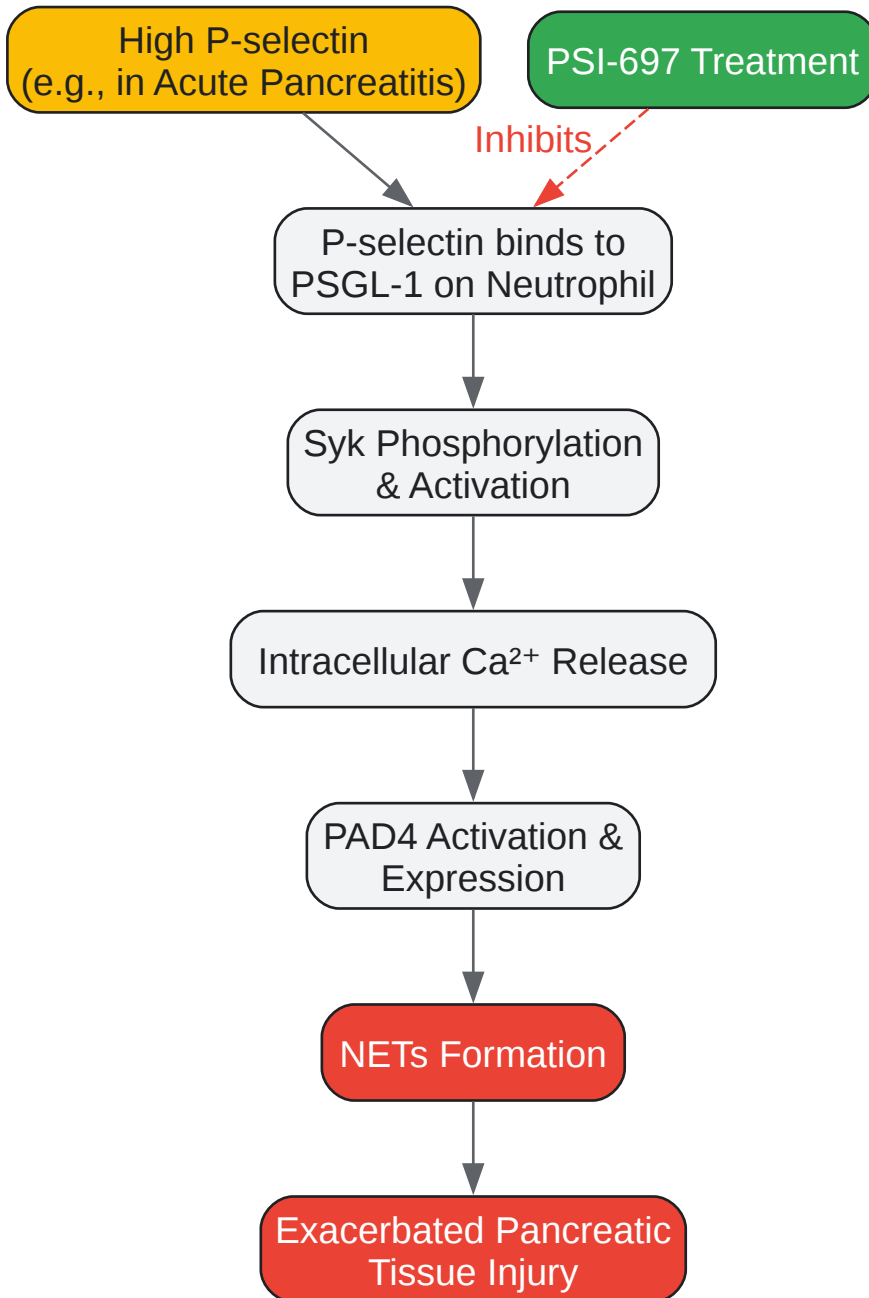
This study describes the use of **PSI-697** to assess its effect on rolling leukocytes and thrombus weight [1].

- **Animal Model:** 4-5 week old male Sprague-Dawley (SD) rats (50-100 g) [1].
- **Dosage:** 0 mg/kg, 30 mg/kg, 50 mg/kg (for rolling leukocytes); 100 mg/kg (for thrombus weight) [1].
- **Route of Administration:** Oral administration [1].
- **Key Results:** A dose of 50 mg/kg reduced rolling leukocytes by 39%, and 100 mg/kg decreased thrombus weight by 18% without prolonging bleeding time [1].

Mechanism of Action: P-selectin Inhibition Signaling Pathway

The following diagram illustrates the signaling pathway through which P-selectin inhibition with **PSI-697** reduces inflammation and tissue injury, as demonstrated in recent Acute Pancreatitis (AP) research [4].

PSI-697 Inhibits P-selectin Induced NETs Formation



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Frequently Asked Questions (FAQs)

Q1: What is the specific biological target and potency of PSI-697? PSI-697 is a selective, oral P-selectin inhibitor. It blocks the interaction between P-selectin and its primary ligand, PSGL-1, with an IC₅₀ of 125 μM in vitro [1] [5].

Q2: What is the evidence for PSI-697's efficacy in humans? A clinical trial in healthy smokers showed that a single 600 mg oral dose achieved plasma concentrations of ~1906 ng/mL at 4 hours. However, at this dose, it did not significantly inhibit platelet-monocyte aggregate formation [5]. Its clinical efficacy for therapeutic indications is still being established [5] [2].

Q3: How should I prepare a stock solution of PSI-697? PSI-697 is highly soluble in DMSO. A typical stock solution can be prepared at a concentration of 10-100 mM. For example, to make a 10 mM solution, dissolve 3.68 mg of PSI-697 in 1 mL of DMSO [1] [2].

Troubleshooting Guide

- **Problem:** Poor solubility in aqueous buffers for in vivo injections.
- **Solution:** Use the recommended injection formulations. For example, prepare a mixture of DMSO, PEG300, Tween 80, and Saline in a ratio of 10:40:5:45. Always prepare fresh in vivo formulations for optimal results [2].
- **Problem:** No observed effect in a cellular model.
- **Investigation:** Verify the functional activity of your P-selectin source. Ensure that your assay conditions (e.g., flow cytometry for platelet-monocyte aggregates) are sensitive enough. Note that one human study found a lack of effect at a 600 mg dose, so confirming the effective concentration in your system is crucial [5].
- **Problem:** Inconsistent in vivo results.
- **Investigation:** Confirm the storage condition and age of your stock solution. Use freshly prepared solutions and strictly adhere to the validated dosing regimens and animal models described in the literature [1] [3].

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